

Navigating the Solubility of Butoxycarbonyl-PEG5-sulfonic Acid: A Technical Guide

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Compound of Interest

Compound Name: Butoxycarbonyl-PEG5-sulfonic acid

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility characteristics of **Butoxycarbonyl-PEG5-sulfonic acid** (Boc-PEG5-SO₃H), a heterobifunctional PEG linker crucial in bioconjugation and drug delivery. This document outlines its qualitative solubility in various organic solvents, presents a general framework for quantitative solubility determination, and offers detailed experimental protocols.

Core Concepts in Solubility

Butoxycarbonyl-PEG5-sulfonic acid is an amphiphilic molecule, possessing both a hydrophobic t-butoxycarbonyl (Boc) protecting group and a hydrophilic polyethylene glycol (PEG) chain terminated with a highly polar sulfonic acid group. This structure dictates its solubility profile. The PEG chain and the sulfonic acid group contribute to its solubility in aqueous and polar organic solvents.^{[1][2][3]} Conversely, the Boc group can impart some solubility in less polar organic media.

Qualitative and Quantitative Solubility Data

While specific quantitative solubility data for **Butoxycarbonyl-PEG5-sulfonic acid** is not widely available in published literature, qualitative information from suppliers indicates its solubility in a range of common laboratory solvents.^[1] For comparative purposes, this guide

also includes quantitative data for a structurally similar compound, Boc-NH-PEG3-Acid, to provide researchers with a potential reference point.

Table 1: Solubility Profile of **Butoxycarbonyl-PEG5-sulfonic Acid** and a Related Compound

Compound	Solvent	Solubility	Temperature (°C)	Data Type
Butoxycarbonyl-PEG5-sulfonic acid	Water	Soluble	Not Specified	Qualitative
Dimethyl sulfoxide (DMSO)	Soluble	Not Specified	Qualitative	
Dichloromethane (DCM)	Soluble	Not Specified	Qualitative	
Dimethylformamide (DMF)	Soluble	Not Specified	Qualitative	
Boc-NH-PEG3-Acid	Dimethylformamide (DMF)	5 mg/mL	Not Specified	Quantitative
Dimethyl sulfoxide (DMSO)	1 mg/mL	Not Specified	Quantitative	
Ethanol	30 mg/mL	Not Specified	Quantitative	

Data for **Butoxycarbonyl-PEG5-sulfonic acid** is based on supplier information.[\[1\]](#) Data for Boc-NH-PEG3-Acid is provided for illustrative purposes.

Experimental Protocols for Solubility Determination

To ascertain the precise quantitative solubility of **Butoxycarbonyl-PEG5-sulfonic acid** in a specific organic solvent, a systematic experimental approach is required. The following protocol outlines a general and robust method based on the widely accepted shake-flask technique followed by High-Performance Liquid Chromatography (HPLC) analysis.

Protocol: Quantitative Solubility Determination by Shake-Flask Method and HPLC Analysis

1. Materials:

- **Butoxycarbonyl-PEG5-sulfonic acid**
- Selected organic solvent (e.g., DMSO, DMF, DCM, Acetonitrile)
- Calibrated analytical balance
- Vortex mixer
- Thermostatic shaker incubator
- Centrifuge
- Syringe filters (0.22 μ m)
- HPLC system with a suitable detector (e.g., UV, ELSD, or MS)
- Volumetric flasks and pipettes

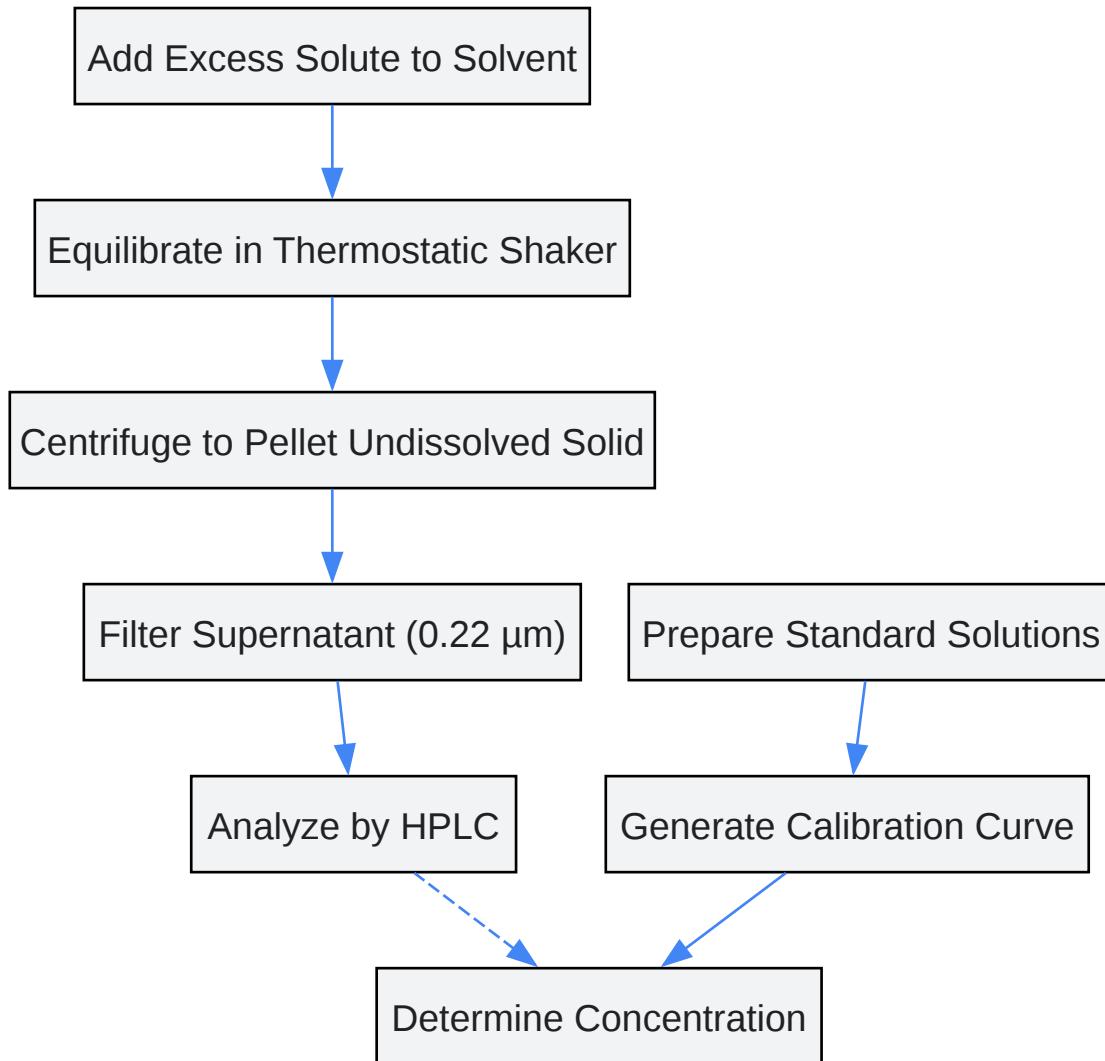
2. Procedure:

3. Data Interpretation:

Visualizing the Solubility Determination Workflow

The logical flow of the experimental protocol for determining the solubility of **Butoxycarbonyl-PEG5-sulfonic acid** can be visualized as follows:

Workflow for Solubility Determination



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Caption: A flowchart illustrating the key steps in the experimental workflow for quantifying the solubility of a compound.

Factors Influencing Solubility

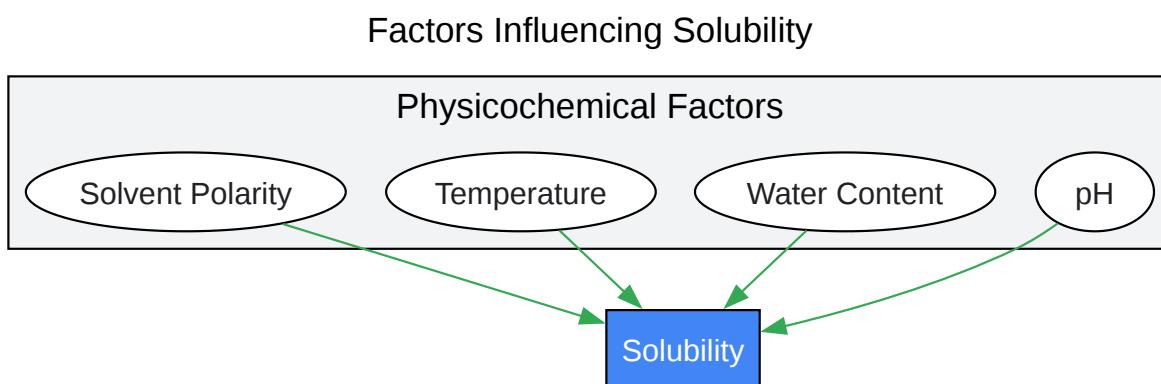
Several factors can influence the solubility of **Butoxycarbonyl-PEG5-sulfonic acid** in organic solvents:

- Solvent Polarity: The polarity of the solvent plays a critical role. Polar aprotic solvents like DMSO and DMF are generally good solvents due to their ability to interact with the polar

PEG chain and sulfonic acid group.

- Temperature: Solubility is often temperature-dependent. For most solid solutes, solubility increases with temperature.
- Presence of Water: The hygroscopic nature of PEG compounds means that the presence of even small amounts of water in organic solvents can significantly impact solubility.
- pH (in aqueous or protic solvents): The ionization state of the sulfonic acid group will be affected by the pH of the medium, which can influence its solubility.

The interplay of these factors can be represented in a signaling pathway-style diagram:



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Caption: A diagram showing the key physicochemical factors that influence the solubility of **Butoxycarbonyl-PEG5-sulfonic acid**.

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